

issues with LDN-193189 dihydrochloride solubility and stability.

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Compound of Interest

Compound Name: LDN-193189 dihydrochloride

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Technical Support Center: LDN-193189 Dihydrochloride

Welcome to the technical support center for **LDN-193189 dihydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of this compound. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of **LDN-193189 dihydrochloride** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is LDN-193189 dihydrochloride and what is its primary mechanism of action?

LDN-193189 is a potent and selective small molecule inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway.[1] The dihydrochloride salt form enhances its solubility. It primarily functions by inhibiting the BMP type I receptors ALK2 (Activin A receptor type I) and ALK3 (BMP receptor type IA), with IC50 values of 5 nM and 30 nM, respectively.[2][3] This inhibition prevents the phosphorylation of downstream signaling molecules Smad1, Smad5, and Smad8, effectively blocking the BMP signaling cascade.[2][3][4] LDN-193189 exhibits over 200-fold selectivity for BMP signaling compared to the TGF-β signaling pathway.

Q2: What is the difference between LDN-193189 and LDN-193189 dihydrochloride?



The primary difference lies in their solubility. The free base form of LDN-193189 has poor solubility in aqueous solutions and even in DMSO.[5][6] The dihydrochloride salt is significantly more soluble in water and other aqueous buffers, making it the recommended choice for most in vitro and cell-based assays.[5]

Q3: How should I store **LDN-193189 dihydrochloride** powder and stock solutions?

Proper storage is critical to maintain the stability and activity of the compound.

- Powder: The solid form should be stored at -20°C, protected from light.[2][7] For long-term storage, using a desiccant is also recommended.[8] Under these conditions, the powder is stable for at least four years.[9]
- Stock Solutions: After reconstitution, aliquots of the stock solution should be stored at -20°C or -80°C.[2][5] It is crucial to avoid repeated freeze-thaw cycles.[2][7][8]

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **LDN-193189 dihydrochloride**.

Issue 1: Difficulty Dissolving the Compound

If you observe that the **LDN-193189 dihydrochloride** powder is not fully dissolving, consider the following steps:

- Solvent Choice: While the dihydrochloride form is water-soluble, DMSO is also a common solvent for preparing high-concentration stock solutions.[8] Ensure you are using a high-quality, anhydrous (fresh) DMSO, as moisture-absorbing DMSO can reduce solubility.[5]
- Warming: Gently warm the solution to 37°C for 3-5 minutes.[2][3] This can significantly improve solubilization.
- Mechanical Agitation: Vortexing or sonication can also aid in dissolving the compound.
- Inert Gas: When preparing stock solutions in organic solvents, it is good practice to purge the solvent with an inert gas.[9]



Issue 2: Precipitation in Cell Culture Media

Precipitation upon dilution of the DMSO stock solution into aqueous cell culture media is a common problem.[10]

- Pre-warm the Media: To prevent precipitation, always pre-warm the cell culture media to 37°C before adding the reconstituted compound.[2][3]
- Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically not exceeding 0.1% to 0.5%, to avoid cellular toxicity and solubility issues.[2][7]
- Filtration: After adding the compound to your media, mix thoroughly and filter the supplemented media through a 0.2 μM low-protein binding filter.[2][3]

Issue 3: Inconsistent Experimental Results

Inconsistent results may be linked to the stability of the compound in solution.

- Freshly Prepared Solutions: It is highly recommended to prepare stock solutions fresh before use.[7][8]
- Aqueous Solution Storage: Aqueous solutions of LDN-193189 dihydrochloride are not recommended for storage for more than one day.[9]
- Avoid Freeze-Thaw Cycles: Aliquot stock solutions into working volumes to avoid repeated freezing and thawing, which can degrade the compound.[2][7][8]

Quantitative Data Summary

The following tables provide a summary of the solubility and stability data for **LDN-193189 dihydrochloride**.

Table 1: Solubility of LDN-193189 Dihydrochloride



Solvent	Solubility	Source
Water	≤ 50 mM	[8]
DMSO	≤ 20 mM	[8]
Dimethyl formamide	~1 mg/ml	[9]

Table 2: Stability of LDN-193189 Dihydrochloride

Form	Storage Condition	Stability Period	Source
Powder	-20°C, protected from light	≥ 4 years	[9]
Stock Solution in DMSO	-20°C	1 month	[5][11]
Stock Solution in DMSO	-80°C	1 year	[5]
Aqueous Solution	Room Temperature	Not recommended for > 1 day	[9]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of LDN-193189 dihydrochloride powder to equilibrate to room temperature before opening.
- Reconstitution: To prepare a 10 mM stock solution from 10 mg of the compound (MW: 479.4 g/mol), add 2.09 mL of high-quality, anhydrous DMSO to the vial.[8]
- Dissolution: If the compound does not dissolve completely, gently warm the vial at 37°C for 3-5 minutes and vortex or sonicate until the solution is clear.[2][3]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[2][8]

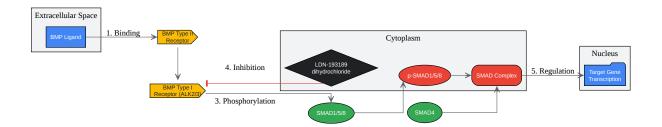


Protocol for Use in Cell Culture

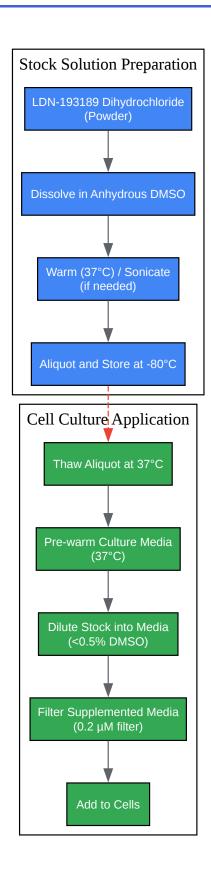
- Thawing: Thaw an aliquot of the LDN-193189 dihydrochloride stock solution at 37°C as needed.[2]
- Media Preparation: Pre-warm the desired volume of cell culture media to 37°C.[2][3]
- Dilution: Add the required volume of the stock solution to the pre-warmed media to achieve the final desired concentration. Ensure the final DMSO concentration remains below 0.5%.[2]
- Mixing and Filtration: Mix the supplemented media well and filter it through a 0.2 μ M low-protein binding sterile filter before adding it to your cells.[2][3]

Visualizations









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